

Picrasin B Acetate in Traditional Medicine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Picrasin B acetate				
Cat. No.:	B15595518	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Introduction

Picrasin B acetate is a quassinoid, a class of bitter compounds, isolated from plants of the Simaroubaceae family, notably Picrasma quassioides.[1][2] This plant has a long history of use in traditional medicine across Asia, particularly in China, Korea, and Japan, for treating a variety of ailments including fever, gastritis, malaria, and parasitic infections.[1][2][3] Modern scientific investigation has begun to validate these traditional uses, revealing a spectrum of pharmacological activities for the constituents of Picrasma quassioides, including anti-inflammatory, anticancer, and antimicrobial effects.[3][4] This technical guide provides an indepth overview of Picrasin B acetate, summarizing the available quantitative data, detailing relevant experimental protocols, and visualizing key signaling pathways and workflows to support further research and drug development efforts.

Quantitative Biological Activity Data

While specific quantitative data for **Picrasin B acetate** is limited in the currently available literature, data for related compounds from the Picrasma genus provide valuable insights into its potential efficacy. The following tables summarize reported bioactivity data for various quassinoids and extracts from Picrasma species.

Table 1: Anti-inflammatory Activity



Compound/Ext ract	Assay	Target/Cell Line	Result	Source(s)
Picrasidine I	Osteoclastogene sis Inhibition	RAW 264.7	Inhibition of osteoclast formation	[4]
4-methoxy-5- hydroxycanthin- 6-one	DPPH radical scavenging	-	IC50: 84.037 μM	[4]
P. quassioides combination with azithromycin	Inhibition of NO, TNF-α, and IL-6 release	Klebsiella pneumoniae- induced lung histopathology	Synergistic inhibition	[4]

Table 2: Anticancer Activity



Compound/Ext ract	Cell Line(s)	Activity	IC50 Value(s)	Source(s)
Picroside B	P388 lymphocytic leukemia	Growth inhibition	Not specified	[4]
Dehydrocrenatidi ne	Nasopharyngeal carcinoma	Apoptosis induction	Not specified	[4]
Picrasidine G	MDA-MB468 (triple-negative breast cancer)	Reduced viability, increased apoptosis	Not specified	[4]
Picrasidine F	HeLa (cervical cancer)	Inhibition of proliferation, promotion of apoptosis	Not specified	[4]
P. quassioides ethanol extract	SiHa (cervical cancer)	Apoptosis induction	Not specified	[4]
β-carboline alkaloid (β-CCE)	Cervical cancer cells	Apoptosis induction	Not specified	[4]

Table 3: Antimicrobial Activity

Compound/Ext ract	Microorganism (s)	Activity	MIC Value(s)	Source(s)
Picrasidine F, G, and S	Staphylococcus aureus	Antibacterial and cytotoxic	Not specified	[4]
β-carboline molecules	Staphylococcus aureus, Escherichia coli, Candida albicans, Aspergillus niger	Moderate antimicrobial	32–64, 4–8, 16– 64, and 16–32 μg/mL, respectively	[5]



Signaling Pathways and Mechanisms of Action

Several signaling pathways are implicated in the pharmacological effects of compounds isolated from Picrasma quassioides. While direct evidence for **Picrasin B acetate** is still emerging, the following pathways are key targets for related compounds and provide a framework for future investigation.

NF-kB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of inflammation.[4] Some compounds from P. quassioides have been shown to inhibit the activation of NF-κB, thereby reducing the production of pro-inflammatory cytokines.



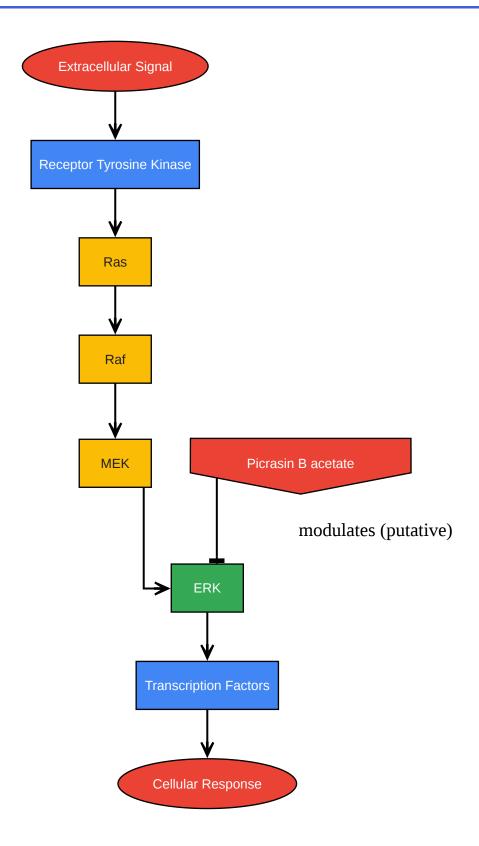
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Caption: Putative inhibition of the NF-kB signaling pathway by **Picrasin B acetate**.

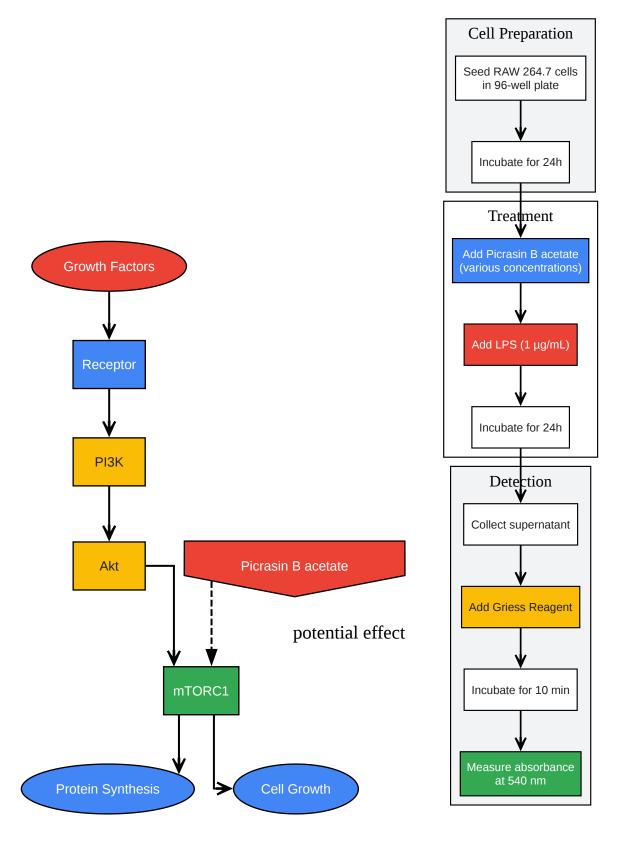
MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cell proliferation, differentiation, and apoptosis.[4] Regulation of the JNK and ERK signaling pathways by compounds from P. quassioides has been observed in the context of cancer cell apoptosis.[4]

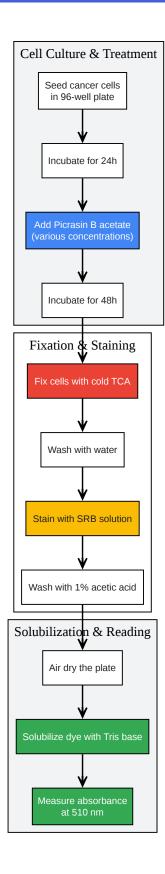




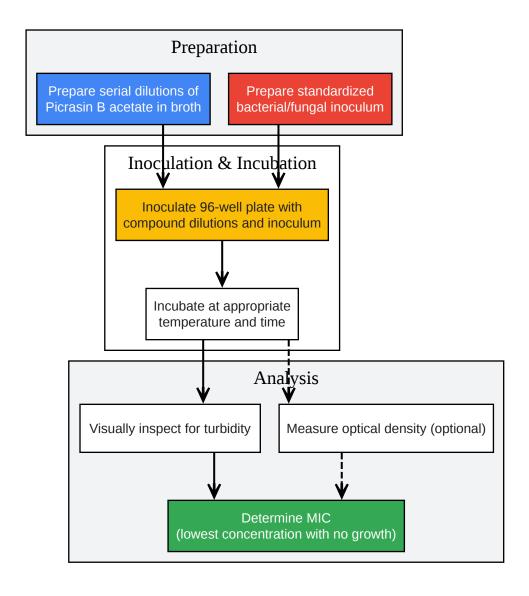












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- To cite this document: BenchChem. [Picrasin B Acetate in Traditional Medicine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595518#picrasin-b-acetate-in-traditional-medicine]

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